

Safeguarding Your Research: Personal Protective Equipment and Handling Protocols for Taxifolin

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Compound of Interest

Compound Name: Taxifolin

Cat. No.: B1144240

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Taxifolin**, also known as dihydroquercetin. Adherence to these procedural steps will minimize risk and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory.

Immediate Safety and Personal Protective Equipment (PPE)

While **Taxifolin** is not classified as a hazardous substance according to several safety data sheets, it is prudent to handle it with a comprehensive approach to safety.^{[1][2][3]} The following personal protective equipment is recommended to minimize exposure and ensure personal safety.

Eye and Face Protection:

- Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^[4]

Skin Protection:

- **Gloves:** Wear suitable chemical-resistant gloves tested according to EN 374.[1] While specific breakthrough times for **Taxifolin** are not available, nitrile or latex gloves are generally appropriate for handling powders. Always inspect gloves for tears or punctures before use.
- **Lab Coat:** A standard laboratory coat should be worn to protect from dust and accidental skin contact.
- **Clothing:** For procedures with a higher risk of dust generation, consider wearing impervious clothing.[4]

Respiratory Protection:

- For operations where dust formation is likely, a particulate filter respirator (e.g., P1 or N95) is necessary.[1] Ensure the respirator is properly fitted and tested. All respiratory protection should be used in accordance with a comprehensive respiratory protection program.

Operational Plans: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Taxifolin** and the safety of laboratory personnel.

Handling:

- Avoid the formation of dust and aerosols.[2]
- Use in a well-ventilated area, preferably within a laboratory fume hood or other local exhaust ventilation.[2][4]
- Avoid contact with skin, eyes, and clothing.[2][5]
- Do not breathe in dust.
- Keep away from food, drink, and animal feedingstuffs.[1]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][4]

- Recommended storage temperatures can vary, with some sources suggesting powder be stored at -20°C for long-term stability (up to 3 years).[2]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is crucial.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.[2][4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[4]

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the dust or powder.
- Clean-up:
 - Wear appropriate PPE as described above.
 - Carefully sweep or scoop up the spilled material. Avoid generating dust. A wet paper towel can be used to gently wipe up fine powder.

- Place the spilled material and any contaminated cleaning materials into a sealed, labeled container for disposal.
- Clean the spill area with soap and water.^[5]
- Dispose: Dispose of the waste according to local, state, and federal regulations.

Disposal Plan

Proper disposal of **Taxifolin** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: While **Taxifolin** itself may not be classified as hazardous, any solvents or other chemicals mixed with it will determine the hazardous nature of the waste stream.
- Container Disposal: Dispose of contaminated packaging in the same manner as the substance itself.
- Disposal Method: Waste material should be disposed of in accordance with all applicable local, state, and federal regulations. Contact a licensed professional waste disposal service to ensure proper disposal. Do not allow the material to enter drains or waterways.

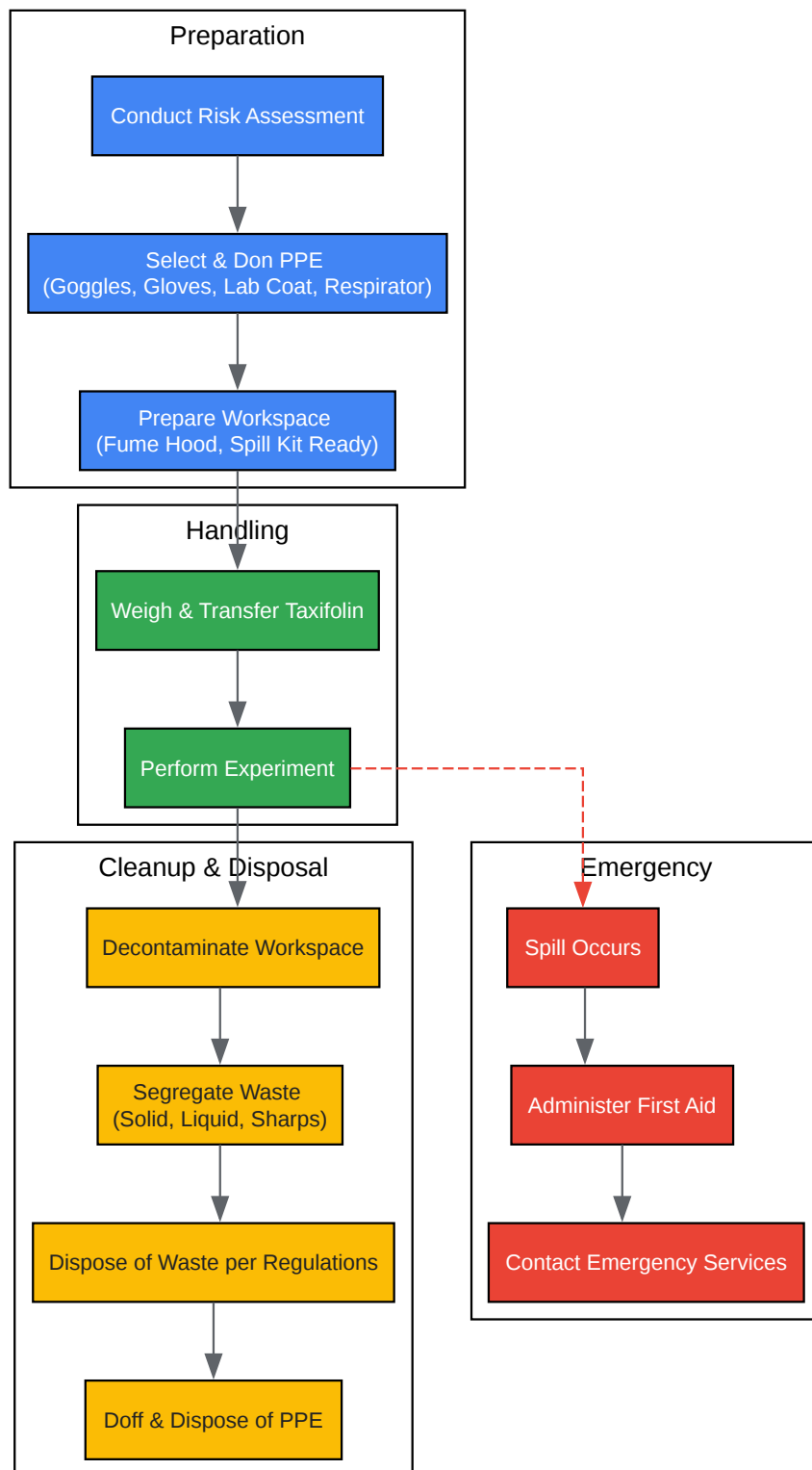
Quantitative Data

The following table summarizes key quantitative data for **Taxifolin**.

Property	Value
Molecular Formula	C15H12O7
Molecular Weight	304.25 g/mol
Appearance	White to off-white or pale yellow solid
Melting Point	239-240 °C
Boiling Point	687.6 °C at 760 mmHg
Density	1.702 g/cm ³
Solubility	Soluble in DMSO (20 mg/mL)[6]

Workflow for Safe Handling of Taxifolin

Workflow for Safe Handling of Taxifolin



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Workflow for the safe handling of **Taxifolin** from preparation to disposal.

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